

In-Depth Technical Guide: DPP-4 In Vitro Enzymatic Assay

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Compound of Interest		
Compound Name:	Dpp-4-IN-9	
Cat. No.:	B15577434	Get Quote

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This technical guide provides a comprehensive overview of the in vitro enzymatic assay for Dipeptidyl Peptidase-4 (DPP-4) inhibitors. It includes a detailed experimental protocol, a summary of representative inhibitor data, and visualizations of the relevant biological pathway and experimental workflow.

Executive Summary

Dipeptidyl Peptidase-4 (DPP-4), also known as CD26, is a serine protease that plays a crucial role in glucose homeostasis. It inactivates incretin hormones such as Glucagon-Like Peptide-1 (GLP-1) and Glucose-dependent Insulinotropic Polypeptide (GIP), which are responsible for stimulating insulin secretion in a glucose-dependent manner. Inhibition of DPP-4 is a key therapeutic strategy for the management of type 2 diabetes. This document outlines the principles and procedures for an in vitro enzymatic assay to screen and characterize DPP-4 inhibitors. The assay is based on the cleavage of a fluorogenic substrate by DPP-4, where the resulting fluorescence is inversely proportional to the inhibitory activity of a test compound. While this guide is broadly applicable, it should be noted that specific quantitative data for "DPP-4-IN-9" is not publicly available. Therefore, representative data for other well-characterized DPP-4 inhibitors are presented.

Data Presentation: Inhibitory Activity of Representative DPP-4 Inhibitors



The following table summarizes the half-maximal inhibitory concentration (IC50) values for several known DPP-4 inhibitors against the DPP-4 enzyme. This data is provided as a reference for the expected potency of DPP-4 inhibitors.

Inhibitor	IC50 (nM)	Notes
Sitagliptin	19	A commonly used reference compound.
Vildagliptin	62	
Saxagliptin	50	_
Alogliptin	24	_
Linagliptin	1	A high-potency inhibitor.
Columbamine	3,440	A natural alkaloid inhibitor.[1]
Berberine	53,730	A natural alkaloid inhibitor.[1]

Note: IC50 values can vary depending on the specific assay conditions, including substrate concentration and enzyme source.

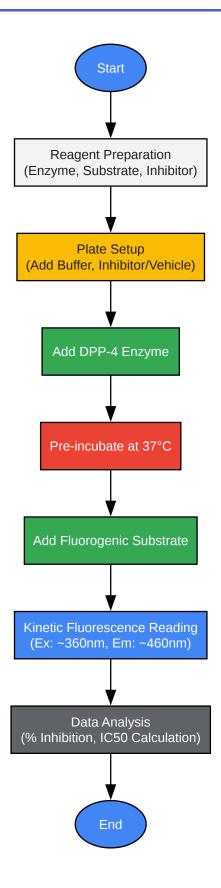
Signaling Pathway

Dipeptidyl Peptidase-4 (DPP-4) is a key negative regulator of the incretin signaling pathway. Incretins, such as GLP-1 and GIP, are released from the gut in response to food intake and potentiate glucose-stimulated insulin secretion from pancreatic β -cells. DPP-4 rapidly degrades these hormones, thus attenuating their insulinotropic effects. Inhibition of DPP-4 prolongs the action of incretins, leading to improved glycemic control.









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References

- 1. mdpi.com [mdpi.com]
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